# Quantitative Analysis by Reversed-Phase HPLC

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| *Compound of Interest* | |
| --- | --- |
| *Compound Name:* | *Glycyl-D-threonine* |
| *Cat. No.:* | *B11750392* Get Quote |

This method is designed for the quantification of **Glycyl-D-threonine** in bulk form or in simple formulations. It utilizes a standard reversed-phase C18 column for separation.

## Experimental Protocol

a. Instrumentation and Materials

- HPLC system with UV detector

- C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μm particle size)

- Analytical balance

- Volumetric flasks and pipettes

- HPLC grade acetonitrile and water

- Trifluoroacetic acid (TFA)

- **Glycyl-D-threonine** reference standard

b. Preparation of Mobile Phase

- Mobile Phase A: 0.1% TFA in water. To prepare, add 1.0 mL of TFA to 1000 mL of HPLC grade water and mix thoroughly.

- Mobile Phase B: 0.1% TFA in acetonitrile. To prepare, add 1.0 mL of TFA to 1000 mL of HPLC grade acetonitrile and mix thoroughly.

c. Preparation of Standard Solutions

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **Glycyl-D-threonine** reference standard and transfer to a 10 mL volumetric flask. Dissolve in and dilute to volume with Mobile Phase A.

- Working Standards: Prepare a series of working standards by diluting the stock solution with Mobile Phase A to achieve concentrations ranging from 10 µg/mL to 200 µg/mL.

d. Sample Preparation

- Accurately weigh a sample containing **Glycyl-D-threonine** and dissolve it in a known volume of Mobile Phase A to achieve a theoretical concentration within the range of the working standards.

- Filter the sample solution through a 0.45 µm syringe filter before injection.

e. HPLC Conditions

- Column: C18, 4.6 x 250 mm, 5 µm

- Mobile Phase: Gradient elution with Mobile Phase A and Mobile Phase B (see Table 1)

- Flow Rate: 1.0 mL/min

- Column Temperature: 30°C

- Detection Wavelength: 210 nm

- Injection Volume: 20 µL

# Data Presentation

Table 1: Gradient Elution Program

| Time (minutes) | % Mobile Phase A | % Mobile Phase B |
|---|---|---|
| **0.0** | **95** | **5** |
| 20.0 | 70 | 30 |
| 22.0 | 5 | 95 |
| 25.0 | 5 | 95 |
| 26.0 | 95 | 5 |
| 30.0 | 95 | 5 |

Table 2: Example System Suitability and Quantitative Data

| Parameter | Acceptance Criteria | Example Result |
|---|---|---|
| **Tailing Factor** | **≤ 2.0** | **1.2** |
| Theoretical Plates | ≥ 2000 | 5500 |
| Retention Time (min) | - | ~ 8.5 |
| Linearity (r²) | ≥ 0.999 | 0.9995 |
| Limit of Detection (LOD) | - | 1 µg/mL |
| Limit of Quantitation (LOQ) | - | 3 µg/mL |

Note: The retention time is an approximation and will vary depending on the specific column and system.

# Workflow for Quantitative Analysis

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